

# An In-depth Technical Guide to the Chemical Properties of 4-Sulfosalicylic Acid

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## Compound of Interest

Compound Name: 4-Sulfosalicylic acid

Cat. No.: B15218847

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For researchers, scientists, and drug development professionals, a thorough understanding of the chemical properties of reagents is paramount. **4-Sulfosalicylic acid** (SSA), also known as 2-hydroxy-5-sulfobenzoic acid, is a trifunctional aromatic compound widely utilized in analytical chemistry, clinical diagnostics, and various industrial processes.<sup>[1]</sup> Its utility stems from the distinct reactivity of its sulfonic acid, carboxylic acid, and phenolic functional groups. This guide provides a detailed overview of its core chemical properties, experimental applications, and safety considerations.

## General and Physical Properties

**4-Sulfosalicylic acid** is typically available as a dihydrate, appearing as white, odorless crystals or a crystalline powder.<sup>[1][2]</sup> It is known to turn pink in the presence of trace amounts of iron, a characteristic that hints at its strong chelating ability.<sup>[1][3]</sup> The compound is stable under standard conditions but is sensitive to light and should be stored accordingly.<sup>[1][2]</sup> Upon heating to high temperatures, it decomposes into phenol and salicylic acid, releasing fumes of sulfur oxides.<sup>[2][4]</sup>

A summary of its key physical and chemical identifiers is presented below.

Property	Value	Citations
IUPAC Name	2-hydroxy-5-sulfobenzoic acid	[5]
Synonyms	5-Sulfosalicylic acid, Salicylsulfonic acid	[1][2][5]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> O <sub>6</sub> S (Anhydrous)	[1]
Molecular Weight	218.19 g/mol (Anhydrous), 254.21 g/mol (Dihydrate)	[2][5]
CAS Number	97-05-2 (Anhydrous), 5965-83-3 (Dihydrate)	[1][2]
Appearance	White crystalline powder	[2][4]
Melting Point	~120 °C (Anhydrous and Dihydrate)	[1][6]
Solubility	Very soluble in water (987 g/L at 20°C) and alcohol; soluble in ether and other polar solvents.	[1][2][3][7]

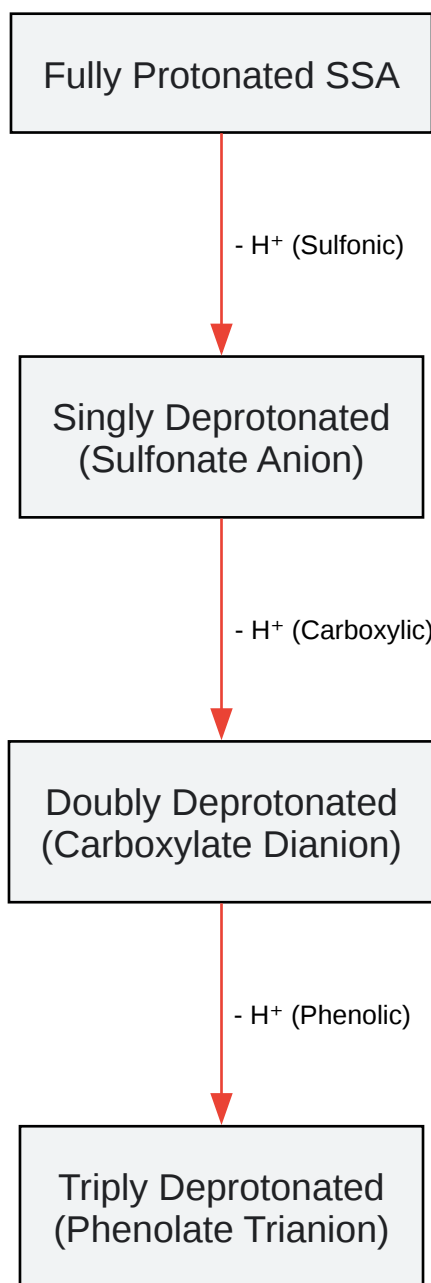
## Acidity and Dissociation

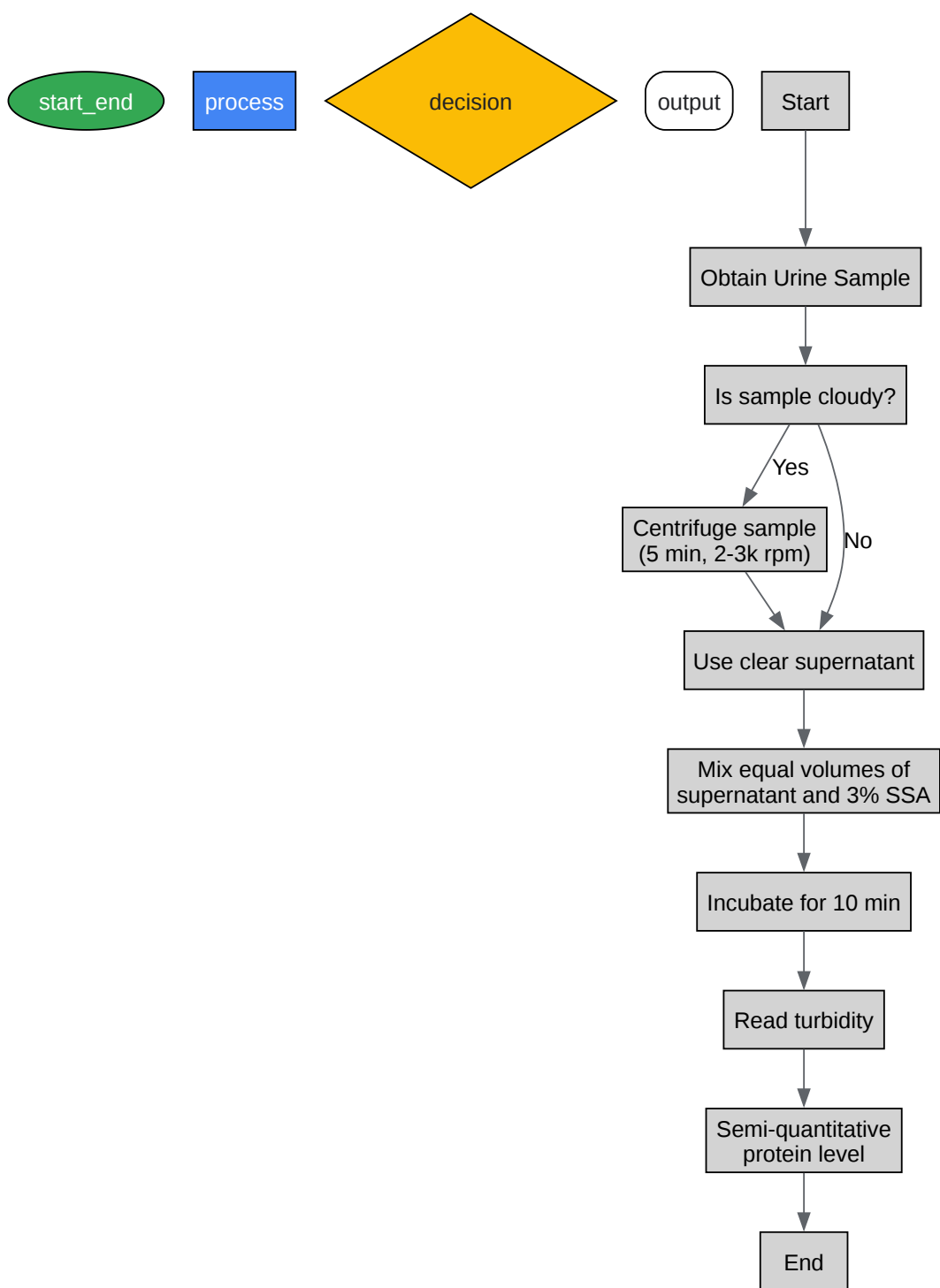
**4-Sulfosalicylic acid** is a strong triprotic acid. The dissociation occurs sequentially from the sulfonic acid, carboxylic acid, and finally, the phenolic hydroxyl group. The sulfonic acid group is highly acidic, with a predicted pKa value well below zero, indicating virtually complete dissociation in aqueous solutions.

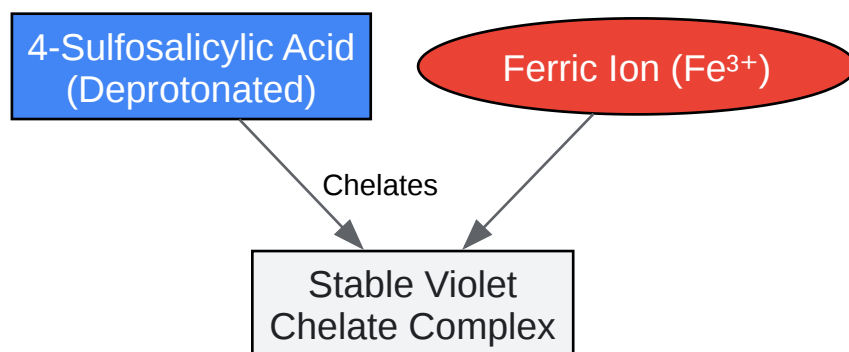
Acidic Group	Predicted pKa
Sulfonic Acid (-SO <sub>3</sub> H)	-0.62 ± 0.50
Carboxylic Acid (-COOH)	Not explicitly found
Phenolic Hydroxyl (-OH)	Not explicitly found

Note: The pKa values for the carboxylic and phenolic groups are not readily available in the searched literature, but their acidity is significantly lower than that of the sulfonic acid group.

The stepwise deprotonation is a critical aspect of its chemistry, influencing its role as a protein precipitant and metal chelator.







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